

# Safe handling and storage of 2,3-Diamino-5-bromopyridine

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## Compound of Interest

Compound Name: 2,3-Diamino-5-bromopyridine

Cat. No.: B182523

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## Technical Support Center: 2,3-Diamino-5-bromopyridine

This technical support center provides researchers, scientists, and drug development professionals with essential information for the safe handling, storage, and use of **2,3-Diamino-5-bromopyridine** in experimental settings.

## Frequently Asked Questions (FAQs)

Q1: What is **2,3-Diamino-5-bromopyridine** and what are its primary applications?

A1: **2,3-Diamino-5-bromopyridine** is a heterocyclic organic compound.<sup>[1][2]</sup> It serves as a crucial building block and intermediate in the synthesis of various heterocyclic compounds.<sup>[1][3]</sup> Its applications are prominent in the development of novel drugs, particularly for targeting specific biological pathways in conditions like cancer and infectious diseases.<sup>[4]</sup> It is also utilized in the formulation of agrochemicals to enhance crop protection.<sup>[4]</sup>

Q2: What are the main hazards associated with **2,3-Diamino-5-bromopyridine**?

A2: **2,3-Diamino-5-bromopyridine** is considered a hazardous chemical.<sup>[5]</sup> The primary hazards include:

- Skin irritation: Causes skin irritation.<sup>[5][6]</sup>

- Serious eye irritation: Causes serious eye irritation.[5][6]
- Respiratory irritation: May cause respiratory irritation.[5][6]
- Harmful if swallowed.[7][8]

Q3: What personal protective equipment (PPE) should be worn when handling this compound?

A3: To ensure safety, the following personal protective equipment (PPE) is mandatory when handling **2,3-Diamino-5-bromopyridine**:

- Eye/Face Protection: Wear safety glasses with side-shields or goggles.[5]
- Skin Protection: Wear protective gloves and clothing to prevent skin exposure.[5]
- Respiratory Protection: Use a NIOSH-approved dust mask (type N95 or better) if inhalation of dust is possible.[9][10] Work should be conducted in a well-ventilated area or under a fume hood.[1][5]

Q4: What are the proper storage conditions for **2,3-Diamino-5-bromopyridine**?

A4: Proper storage is crucial for maintaining the stability and integrity of the compound. It should be stored in a dry, cool, and well-ventilated place.[1][5] The container should be kept tightly closed.[1][5] It is stable for at least two years if stored at room temperature, protected from light and moisture.[3]

Q5: What materials are incompatible with **2,3-Diamino-5-bromopyridine**?

A5: **2,3-Diamino-5-bromopyridine** is incompatible with strong oxidizing agents.[5][6] Contact with these materials should be avoided to prevent hazardous reactions.

## Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Low reaction yield during synthesis	Incomplete reduction of the nitro group.	Ensure the reducing agent (e.g., reduced iron, Raney Ni) is fresh and active. Optimize reaction time and temperature. For larger scale reactions, consider performing multiple smaller reductions simultaneously as yields may decrease with scale-up.[3]
Formation of by-products.	During the synthesis of the precursor 2-amino-5-bromopyridine, over-bromination can lead to the formation of 2-amino-3,5-dibromopyridine.[8] Carefully control the stoichiometry of the brominating agent and the reaction temperature.	
Product is off-color (darker than expected)	Presence of impurities or degradation.	The crude product can be dark.[3] Recrystallization is an effective purification method. Recrystallize the product from water or other suitable solvents. The use of activated carbon during recrystallization can help remove colored impurities.[3]
Difficulty in purifying the final product	Contamination with starting materials or by-products.	Wash the crude product with appropriate solvents to remove specific impurities. For instance, hot petroleum ether can be used to wash out 2-amino-3,5-dibromopyridine from 2-amino-5-bromopyridine.

[3] Recrystallization from a suitable solvent system is also recommended for final purification.[3]

Inconsistent analytical results (e.g., NMR, melting point)

Presence of residual solvent or impurities.

Ensure the product is thoroughly dried under vacuum to remove any residual solvents. If impurities are suspected, repurify the compound using recrystallization or column chromatography.

## Physical and Chemical Properties

Property	Value
Molecular Formula	C <sub>5</sub> H <sub>6</sub> BrN <sub>3</sub>
Molecular Weight	188.03 g/mol [9]
Appearance	Yellow to brown powder[3], Pale to reddish yellow powder[4], or Light yellow to purple or light brown powder[1]
Melting Point	155 °C (decomposes)[9]
Solubility	Soluble in DMSO or methanol[3]. Soluble in hot water.[1]
Storage Temperature	Room Temperature[3][4]

## Hazard and Safety Information

Hazard Statement	Precautionary Statement
H315: Causes skin irritation[6][9][10]	P261: Avoid breathing dust/fume/gas/mist/vapors/spray[1][9][10]
H319: Causes serious eye irritation[6][9][10]	P280: Wear protective gloves/protective clothing/eye protection/face protection[1][5][6]
H335: May cause respiratory irritation[6][9][10]	P302 + P352: IF ON SKIN: Wash with plenty of soap and water[8][9][10]
H302: Harmful if swallowed[7][8]	P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing[1][9][10]
P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing[1][6]	
P501: Dispose of contents/container to an approved waste disposal plant[1][7][8]	

## Experimental Protocols

Synthesis of **2,3-Diamino-5-bromopyridine** via Reduction of 2-amino-5-bromo-3-nitropyridine

This protocol is based on the reduction of a nitro group to an amine using reduced iron.

Materials:

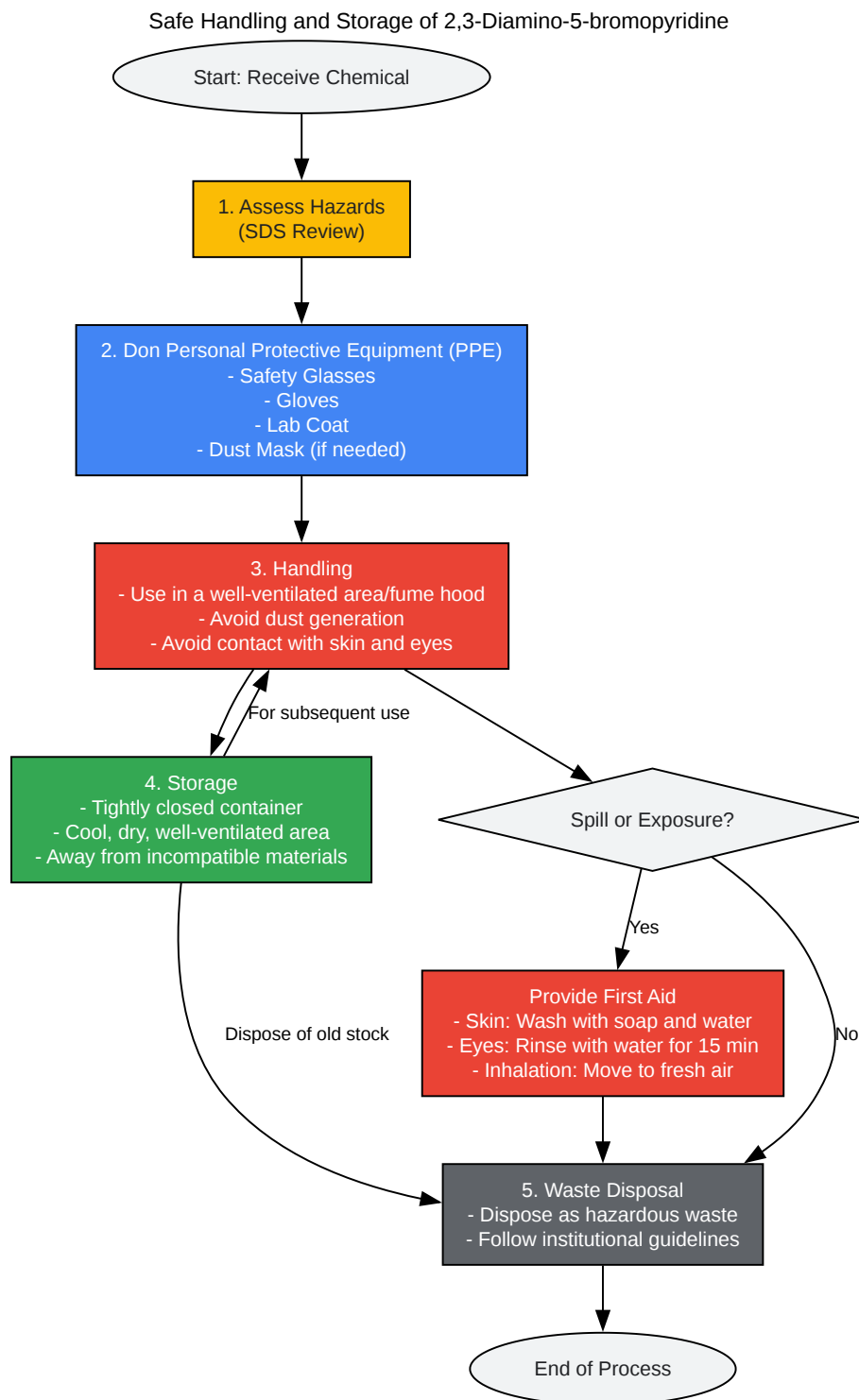
- 2-amino-5-bromo-3-nitropyridine
- Reduced iron powder
- 95% Ethanol
- Water
- Concentrated Hydrochloric Acid

- Activated carbon

#### Procedure:

- In a 100-mL flask equipped with a reflux condenser, add 10.9 g (0.05 mole) of 2-amino-5-bromo-3-nitropyridine, 30 g of reduced iron, 40 mL of 95% ethanol, 10 mL of water, and 0.5 mL of concentrated hydrochloric acid.[\[3\]](#)
- Heat the mixture on a steam bath for 1 hour.[\[3\]](#)
- After the reaction is complete, filter the hot mixture to remove the iron. Wash the iron residue three times with 10-mL portions of hot 95% ethanol.[\[3\]](#)
- Combine the filtrate and washings and evaporate to dryness.[\[3\]](#)
- Recrystallize the dark residue from 50 mL of water with 1 g of activated carbon. Filter the hot solution.[\[3\]](#)
- The product, **2,3-diamino-5-bromopyridine**, will crystallize as colorless needles upon cooling.[\[3\]](#)

## Workflow for Safe Handling and Storage



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Caption: Workflow for the safe handling and storage of **2,3-Diamino-5-bromopyridine**.

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